Benchmarking the potency and selectivity of Hpk1-IN-8 against published data

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Compound of Interest

Compound Name:	*Protein kinase inhibitor 8*
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Benchmarking Hpk1-IN-8: A Comparative Analysis of Potency and Selectivity

For researchers, scientists, and drug development professionals, this guide provides an objective comparison of Hpk1-IN-8's performance against other published Hematopoietic Progenitor Kinase 1 (HPK1) inhibitors. The data presented is compiled from publicly available research to facilitate informed decision-making in drug discovery and development.

HPK1, a serine/threonine kinase, has emerged as a critical negative regulator of T-cell receptor signaling, making it a compelling target for cancer immunotherapy.[1] Inhibition of HPK1 is anticipated to enhance anti-tumor immunity by augmenting T-cell activation, proliferation, and cytokine production.[1][2] This guide benchmarks the potency and selectivity of various HPK1 inhibitors, with a focus on contextualizing the performance of compounds where direct data for "Hpk1-IN-8" is limited and data for the closely related "CompK (HPK1-IN-7)" is used as a relevant proxy.[3]

Comparative Potency of HPK1 Inhibitors

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The biochemical and cellular potencies of several notable HPK1 inhibitors are summarized below. Biochemical potency is typically measured by the half-maximal inhibitory concentration (IC50) against the purified HPK1 enzyme. Cellular potency is often assessed by measuring the inhibition of the phosphorylation of a direct HPK1 substrate, SLP-76, and the enhancement of Interleukin-2 (IL-2) secretion, a key cytokine in T-cell proliferation.[1][4]

Inhibitor	Biochemical IC50 (nM)	Cellular pSLP-76 Inhibition IC50 (nM)	Cellular IL-2 Secretion EC50 (nM)	Reference
(3S,4R)-GNE-6893	<1	-	-	[1]
Compound 1	0.0465	<20	2.24 - 4.85	[5]
Compound 15b	3.1	-	-	[5]
Compound 3-6	3.5	1040	1190	[6]
Compound 4-5	0.9	-	-	[6]
Compound 4-7	29.0	-	-	[6]
BGB-15025	1.04	-	-	[3]
CompK (HPK1-IN-7)	2.6	~6000 (mouse whole blood)	-	[3][7]
NDI-101150	-	41	-	[3][8]
ISR-05	24,200	-	-	[3][9]
ISR-03	43,900	-	-	[3][9]
M074-2865	2930	-	-	[10]

Note: "-" indicates data not available in the cited sources.

Kinase Selectivity Profile

The selectivity of an inhibitor for its target kinase over other kinases is crucial for minimizing off-target effects. The following table presents the selectivity profile of selected HPK1 inhibitors

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against other members of the MAP4K family and other relevant kinases.[8][11]

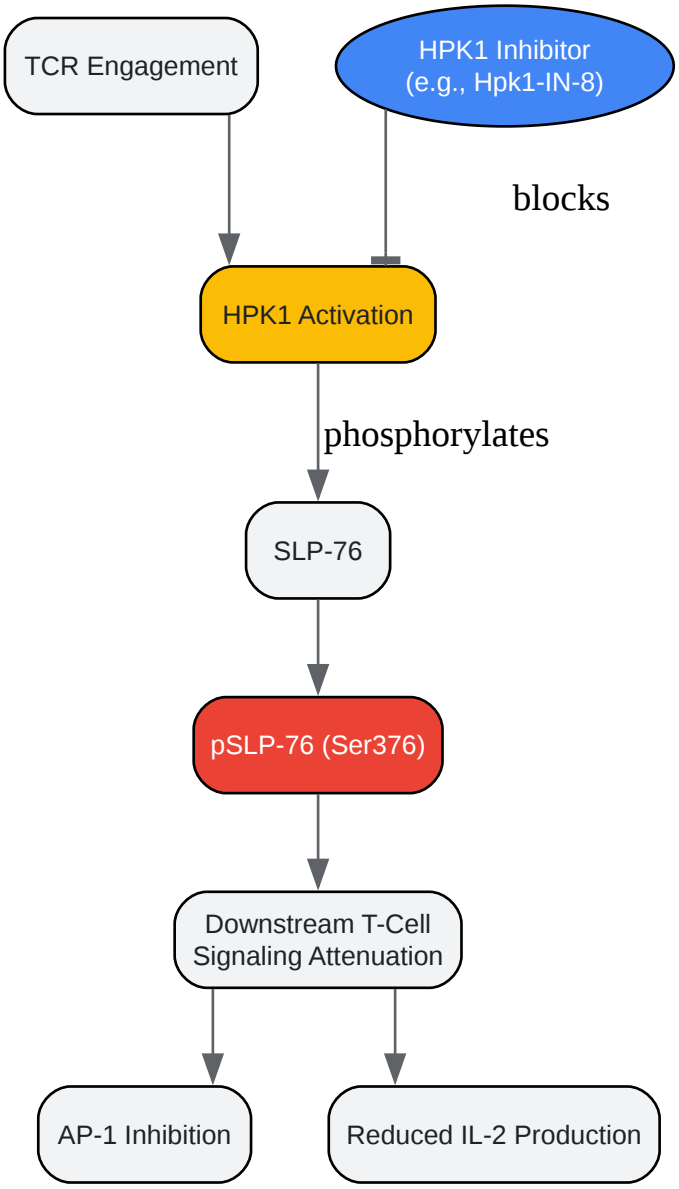
Inhibitor	Kinase	IC50 (nM)	Fold Selectivity vs. HPK1	Reference
Hypothetical Profile	HPK1	5	1	[11]
MAP4K2	21	4.2	[11]	
STK4 (MST1)	30	6	[11]	
LCK	846	169.2	[11]	
PKCδ	391	78.2	[11]	
JAK1	>10,000	>2000	[11]	
JAK2	>10,000	>2000	[11]	
CDK2	>10,000	>2000	[11]	
NDI-101150	HPK1	-	1	[8]
GLK	-	377	[8]	
HGK	-	>10,000	[8]	
MINK	-	>10,000	[8]	
LCK	-	>2,000	[8]	
SYK	-	>20,000	[8]	

Note: The data for the "Hypothetical Profile" is illustrative and based on findings for other HPK1 inhibitors.[11]

Signaling Pathways and Experimental Workflows

To understand the context of HPK1 inhibition, the following diagrams illustrate the HPK1 signaling pathway and a general workflow for validating kinase inhibitors.

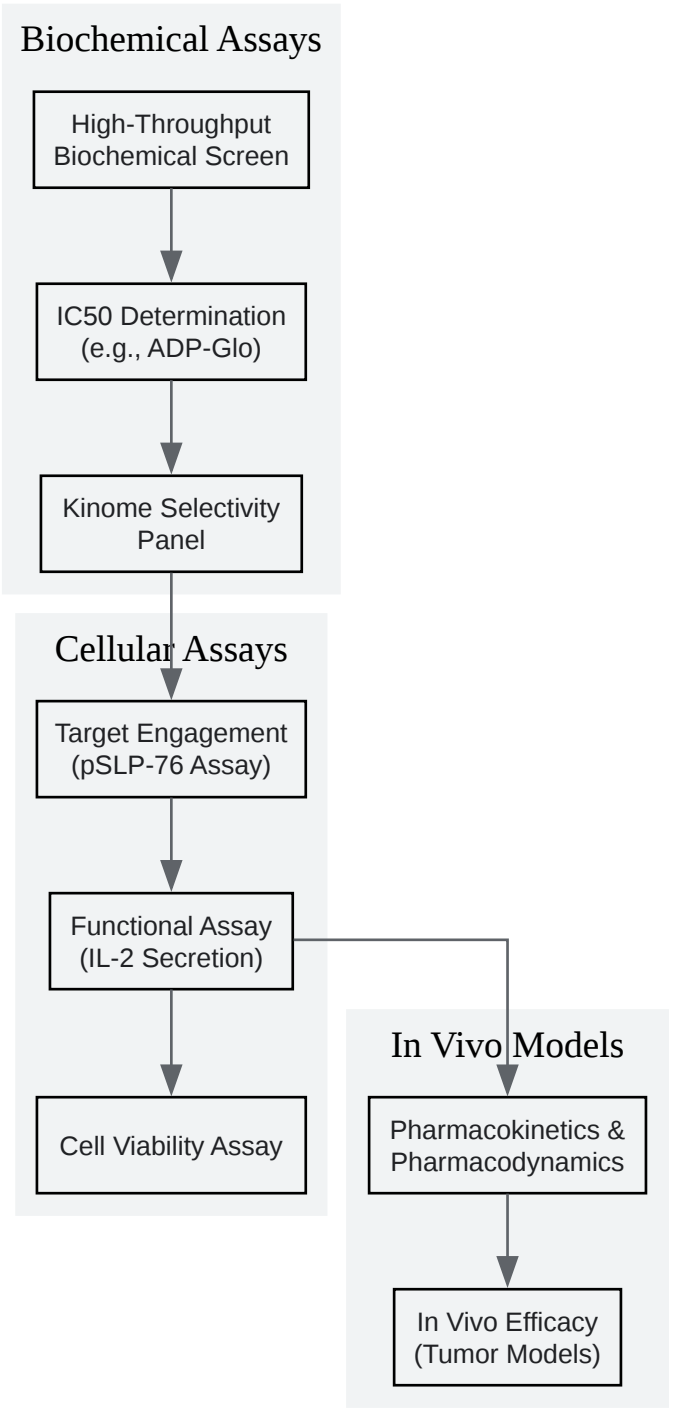
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Caption: HPK1 negatively regulates T-cell receptor (TCR) signaling.

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Caption: A typical workflow for the validation of a kinase inhibitor.

Experimental Protocols

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Detailed methodologies are essential for the accurate interpretation and replication of experimental data. Below are summaries of key experimental protocols used to characterize HPK1 inhibitors.

Biochemical Kinase Assay (e.g., ADP-Glo™ Kinase Assay)

This assay directly measures the inhibitory effect of a compound on the enzymatic activity of purified HPK1.[11]

- Principle: The ADP-Glo™ assay quantifies the amount of ADP produced during the kinase reaction. The kinase reaction is initiated with the inhibitor, purified HPK1 enzyme, a substrate (like Myelin Basic Protein), and ATP. After incubation, the remaining ATP is depleted, and the generated ADP is converted back to ATP, which then drives a luciferase-based reaction to produce a luminescent signal proportional to the initial kinase activity.[11]
- Procedure Outline:
  - Prepare serial dilutions of the test inhibitor.
  - In a multi-well plate, combine the inhibitor, purified recombinant HPK1 enzyme, and the substrate/ATP mixture.
  - Incubate to allow the kinase reaction to proceed.
  - Add the ADP-Glo™ Reagent to stop the reaction and deplete excess ATP.
  - Add the Kinase Detection Reagent to convert ADP to ATP and generate a luminescent signal.
  - Measure luminescence and calculate IC50 values.[11]

Cellular Target Engagement Assay (pSLP-76 Inhibition)

This assay determines if the inhibitor can engage HPK1 within a cellular context by measuring the phosphorylation of its direct substrate, SLP-76.[4][11]

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- Principle: HPK1 phosphorylates SLP-76 at Serine 376 upon T-cell receptor (TCR) stimulation. An effective HPK1 inhibitor will reduce the levels of phosphorylated SLP-76 (pSLP-76). This can be measured using techniques like ELISA or Western blotting.[4][11]
- Procedure Outline (using Jurkat T-cells):
  - Culture Jurkat T-cells.
  - Pre-incubate the cells with various concentrations of the test inhibitor.
  - Stimulate the T-cell receptor (e.g., using anti-CD3/CD28 antibodies).
  - Lyse the cells and quantify the levels of pSLP-76 (Ser376) and total SLP-76 using a sandwich ELISA or other immunoassays.[11]
  - Calculate the IC50 value for the inhibition of SLP-76 phosphorylation.

Cellular Functional Assay (IL-2 Secretion)

This assay assesses the functional consequence of HPK1 inhibition on T-cell activation by measuring the secretion of the cytokine IL-2.[4][6]

- Principle: As HPK1 negatively regulates T-cell activation, its inhibition is expected to enhance the production and secretion of IL-2 following TCR stimulation.[4]
- Procedure Outline (using human PBMCs):
  - Isolate human peripheral blood mononuclear cells (PBMCs).
  - Pre-incubate the PBMCs with different concentrations of the test inhibitor.
  - Stimulate the T-cells within the PBMC population.
  - After an incubation period, collect the cell culture supernatant.
  - Quantify the concentration of IL-2 in the supernatant using an ELISA kit.[4]
  - Determine the EC50 value for the enhancement of IL-2 secretion.

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